mass spectrometry fragmentation pattern of L-TYROSINE (D7)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name: *L-TYROSINE (D7)*

Cat. No.: *B1579883*

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Application Note: High-Specificity Quantitation of L-Tyrosine via LC-MS/MS using L-Tyrosine-d7 Internal Standard

Executive Summary

This technical guide details the mass spectrometry fragmentation behavior of L-Tyrosine-d7 (

), a stable isotope-labeled internal standard (SIL-IS) critical for the precise quantification of tyrosine in complex biological matrices (plasma, urine, CSF). Unlike lower-order isotopes (d2, d4), L-Tyrosine-d7 offers a +7 Da mass shift, effectively eliminating isotopic overlap with the natural M+6/M+7 abundance of endogenous tyrosine, thereby enhancing assay specificity and lower limits of quantitation (LLOQ).

Structural Characterization & Isotope Distribution

To accurately predict fragmentation, one must understand the specific labeling pattern. Commercially available L-Tyrosine-d7 (CAS: 130551-49-4) typically features deuterium substitution at all non-exchangeable carbon positions:

- Aromatic Ring: 4 Deuteriums (

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)

- -Carbon: 2 Deuteriums (

)

- -Carbon: 1 Deuterium (

)

Note on Exchangeable Protons: The amine (

), hydroxyl (

), and carboxyl (

) protons remain exchangeable. In standard reverse-phase LC-MS mobile phases (acidic

or

), these positions will be occupied by Hydrogen (

), not Deuterium (

).

- Native L-Tyrosine Monoisotopic Mass: 181.07 Da (

)

- L-Tyrosine-d7 Monoisotopic Mass: 188.11 Da (

)

Fragmentation Mechanics (ESI-MS/MS)

The fragmentation of L-Tyrosine-d7 in Electrospray Ionization (positive mode) follows the same mechanistic pathways as native tyrosine but exhibits distinct mass shifts based on the retention of the carbon backbone.

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Primary Transition: Formation of the Immonium Ion (Quantifier)

The most abundant product ion arises from the neutral loss of formic acid (

, 46 Da) from the precursor.

- Mechanism: Protonation of the amine triggers the cleavage of the

  bond.
- Isotope Logic: The carboxyl group is lost. The

  -deuterium and the entire side chain (ring

  +

  -

) are retained.
- Calculation:
  - Precursor (

    ):
  - Neutral Loss (

    ):
  - Product Ion:

    (

    -Immonium Ion)

Secondary Transition: Side Chain Cleavage (Qualifier)

A secondary pathway involves the cleavage of the

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bond, generating a stable hydroxytropylium-like ion.

- Mechanism: Charge migration to the aromatic ring leads to the loss of the glycine moiety equivalent.
- Isotope Logic: The fragment consists of the aromatic ring (

) and the

  -carbon (

). The

  -carbon and amine are lost.
- Calculation:
  - Native Product:

    (

)
  - Shift:

    (Ring)

    (

    -carbon)

    Da
  - Product Ion:

Tertiary Transition: Loss of Ammonia

- Mechanism: Loss of

  (17 Da).[1]
- Calculation:

.

- Note: This transition is often less specific due to high background noise in the low mass range but serves as a useful confirmation ion.

Visualization: Fragmentation Pathway[2]

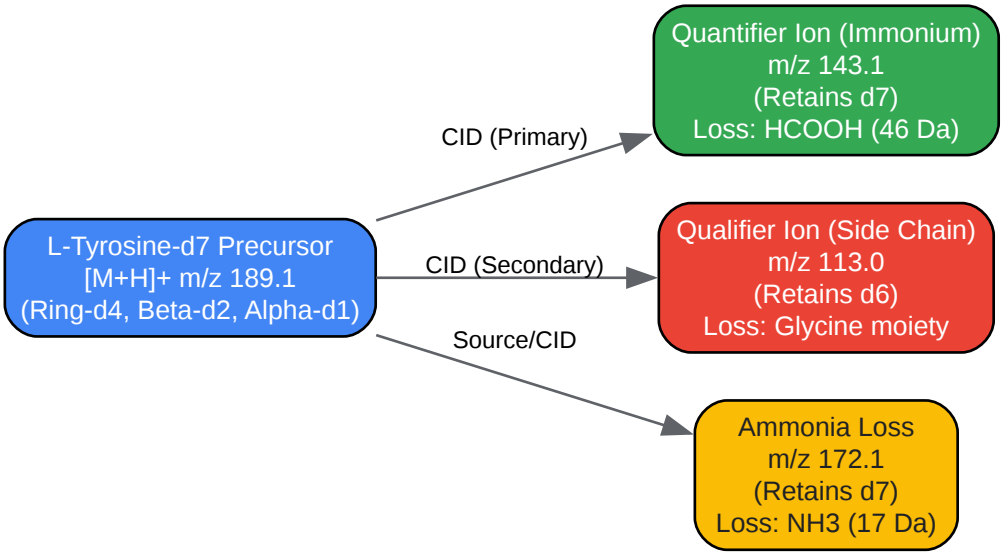

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Figure 1: Mechanistic fragmentation pathways of L-Tyrosine-d7 showing the origin of Quantifier (143.1) and Qualifier (113.0) ions.[1][2][3][4][5][6]

Experimental Protocol

A. LC-MS/MS Parameters (MRM Table)

The following parameters are optimized for a Triple Quadrupole (QqQ) system (e.g., Sciex 6500+ or Agilent 6495).

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Analyte	Polarity	Precursor ( )	Product ( )	Dwell (ms)	CE (V)	Role
L-Tyrosine (Native)	ESI +	182.1	136.1	20	15	Quantifier
L-Tyrosine (Native)	ESI +	182.1	107.1	20	25	Qualifier
L-Tyrosine-d7 (IS)	ESI +	189.1	143.1	20	15	IS Quant
L-Tyrosine-d7 (IS)	ESI +	189.1	113.1	20	25	IS Qual

Note: Collision Energy (CE) values are indicative. Perform a voltage ramp (+/- 5V) during method development to optimize for your specific instrument geometry.

B. Sample Preparation (Protein Precipitation)

To ensure maximum recovery and equilibration of the IS with the endogenous analyte:

- Aliquot: Transfer 50

  L of plasma/serum to a 1.5 mL Eppendorf tube.

- IS Addition: Add 20

  L of L-Tyrosine-d7 Working Solution (10

  g/mL in 50:50 MeOH:Water).

  - Critical Step: Vortex for 10 seconds immediately to ensure isotopic equilibration before protein precipitation.

- Precipitation: Add 200

  L of ice-cold Acetonitrile containing 0.1% Formic Acid.

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- Agitation: Vortex vigorously for 30 seconds; incubate at -20°C for 10 minutes.
- Centrifugation: Spin at 14,000 x g for 10 minutes at 4°C.
- Dilution: Transfer 50

  L of supernatant to an autosampler vial containing 450

  L of 0.1% Formic Acid in Water. (Dilution prevents peak distortion from strong solvent effects).

C. Chromatographic Conditions

- Column: C18 Reverse Phase (e.g., Waters Acquity HSS T3, 2.1 x 100 mm, 1.8

  m) is preferred for retaining polar amino acids.
- Mobile Phase A: 0.1% Formic Acid in Water (plus 5mM Ammonium Formate to stabilize ionization).
- Mobile Phase B: Acetonitrile.
- Isotope Effect on Retention Time: Deuterated compounds are slightly less lipophilic than their native counterparts. Expect L-Tyrosine-d7 to elute slightly earlier (0.05 - 0.1 min) than native Tyrosine. This is normal and must be accounted for in integration windows.

Validation & Quality Assurance

Isotopic Purity & Cross-Talk

While D7 is highly distinct from Native Tyrosine, "cross-talk" can occur if the IS solution contains unlabeled impurities (D0) or if the Native concentration is high enough to contribute to the M+7 channel (negligible for Tyrosine).

- Blank Check: Inject a Double Blank (Mobile Phase only) followed by a Zero Sample (Matrix + IS only).
  - Requirement: The signal in the Native Tyrosine channel (182/136) for the Zero Sample must be < 20% of the LLOQ area.

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- IS Purity Check: Inject a high concentration of Native Tyrosine (without IS). Monitor the 189/143 channel.
  - Requirement: No significant peak should appear at the retention time of Tyrosine.

Workflow Logic Diagram

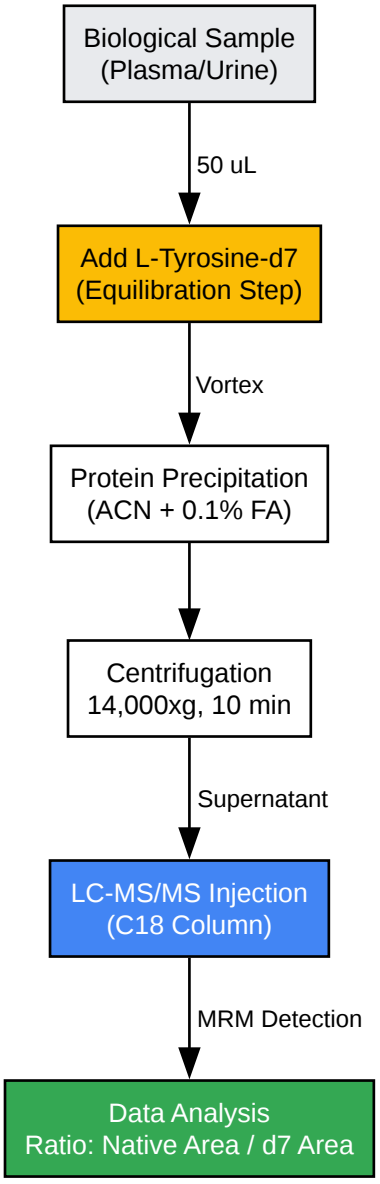

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Figure 2: Optimized analytical workflow ensuring isotopic equilibration.

References

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- Cambridge Isotope Laboratories.L-Tyrosine (D7, 98%) Product Specification & Structure.[7] Retrieved from
- NIST Mass Spectrometry Data Center.L-Tyrosine Fragmentation Spectra (Native). Retrieved from
- Kushnir, M. M., et al. (2005).Rapid analysis of amino acids in plasma by LC-MS/MS. Clinical Chemistry. Retrieved from
- Agilent Technologies.Amino Acid Analysis using LC-MS/MS: Application Note 5991-5571EN. Retrieved from

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Sources

- 1. Mascot help: Peptide fragmentation [matrixscience.com]
- 2. Gas Phase Fragmentation Behavior of Proline in Macrocyclic b7 Ions - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. glenjackson.faculty.wvu.edu [glenjackson.faculty.wvu.edu]
- 6. Revisiting Fragmentation Reactions of Protonated α-Amino Acids by High-Resolution Electrospray Ionization Tandem Mass Spectrometry with Collision-Induced Dissociation - PMC [pmc.ncbi.nlm.nih.gov]
- 7. isotope.com [isotope.com]
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